

Technical Support Center: CSP-12261 Mediated Bacterial Transformation

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Compound of Interest

Compound Name: 1235882-91-3

CAS No.: 1235882-91-3

Cat. No.: B612703

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Introduction: The CSP-12261 System

Welcome to the Technical Support Center. You are likely accessing this guide because you are working with Natural Transformation in the Mitis group streptococci (specifically *S. mitis* or *S. oralis*), utilizing the synthetic pheromone CSP-12261 (Sequence: EIRQTHNIFFNFFKRR) to induce competence.

Unlike *E. coli* transformation which relies on artificial heat shock or electroporation, this system exploits the bacteria's innate Quorum Sensing machinery (the ComCDE pathway). Success here depends not on ice buckets and heat blocks, but on precise physiological timing, pH control, and peptide integrity.

This guide moves beyond basic steps to address the causality of failure and the logic of optimization.

Part 1: The Golden Standard Protocol (Refined)

Target Organism: *Streptococcus mitis* / *Streptococcus oralis* Mechanism: Peptide-Induced Competence (Quorum Sensing)

This protocol is optimized for C+Y Medium (Casamino acids + Yeast extract), which supports higher competence levels than THY or BHI due to specific pH buffering and ion concentrations.

Phase 1: Preparation

- **Peptide Reconstitution:** Dissolve lyophilized CSP-12261 in sterile distilled water to a stock concentration of 1 mg/mL. Aliquot (10-20 μ L) and store at -20°C. Do not refreeze thaw more than twice.
- **Media Check:** Ensure C+Y medium pH is strictly between 7.0 and 7.2.
 - **Why?** The CSP receptor (ComD) and the peptide stability are pH-sensitive. Acidic environments (common in aged media) abolish competence.

Phase 2: Induction & Transformation

- **Inoculation:** Dilute an overnight culture 1:100 into fresh C+Y medium.
- **Growth to Window:** Incubate at 37°C (5% CO₂ optional but recommended) until OD₆₀₀ reaches 0.05 – 0.10.
 - **Critical:** Do not overshoot.^[1] Post-exponential cells become refractory to CSP.
- **Induction:** Add CSP-12261 to a final concentration of 200 ng/mL.
- **Priming Incubation:** Incubate for 10–15 minutes at 37°C.
 - **Mechanism:**^{[2][3][4]} This allows the ComE regulator to phosphorylate and activate Sigma Factor X (ComX), priming the cell for DNA uptake.
- **DNA Addition:** Add plasmid or linear DNA (approx. 100–500 ng).
- **Uptake Phase:** Incubate for 2–3 hours at 37°C.
- **Selection:** Plate onto selective agar (e.g., Blood Agar + Antibiotic).

Part 2: Troubleshooting & FAQs

Direct solutions to specific experimental failures.

Q1: I added CSP-12261 and DNA, but obtained zero transformants. My cells grew fine. What happened?

Diagnosis: You likely missed the "Competence Window" or have pH inhibition.

- The Science: Streptococcal competence is transient.[2] Once the culture passes early log phase ($OD > 0.15$), the cells downregulate the ComD receptor. Furthermore, if your culture produces acid during growth and drops the pH below 6.8, the CSP peptide may fail to bind or degrade.
- The Fix:
 - Strict OD Monitoring: Induce exactly at $OD_{600} = 0.05$.
 - Buffer Capacity: Add 10-20 mM HEPES or MOPS (pH 7.2) to your growth medium to prevent acidification during the 3-hour incubation.

Q2: My transformation efficiency varies wildly between batches of CSP-12261.

Diagnosis: Peptide oxidation or aggregation.

- The Science: CSP-12261 contains phenylalanine and arginine residues that can be sensitive. More importantly, hydrophobic peptides can aggregate in water stocks, reducing the effective concentration available to bind ComD.
- The Fix:
 - Store stocks in low-binding tubes.
 - If issues persist, reconstitute the peptide in 50% DMSO (if the bacteria tolerate it) or strictly limit freeze-thaws to single-use aliquots.

Q3: I see a drop in OD (lysis) after adding the peptide. Is the peptide toxic?

Diagnosis: You are observing CSP-Induced Fratricide.

- The Science: This is a feature, not a bug. In nature, competent streptococci secrete lytic enzymes (like CbpD) to kill non-competent siblings (fratricide), releasing their DNA for uptake. High concentrations of CSP-12261 can trigger massive expression of these lytic factors, causing culture crash.
- The Fix:
 - Reduce CSP-12261 concentration to 100 ng/mL.
 - Ensure you are adding DNA after the 10-minute priming step so the cells have a substrate to uptake, potentially stabilizing the population.

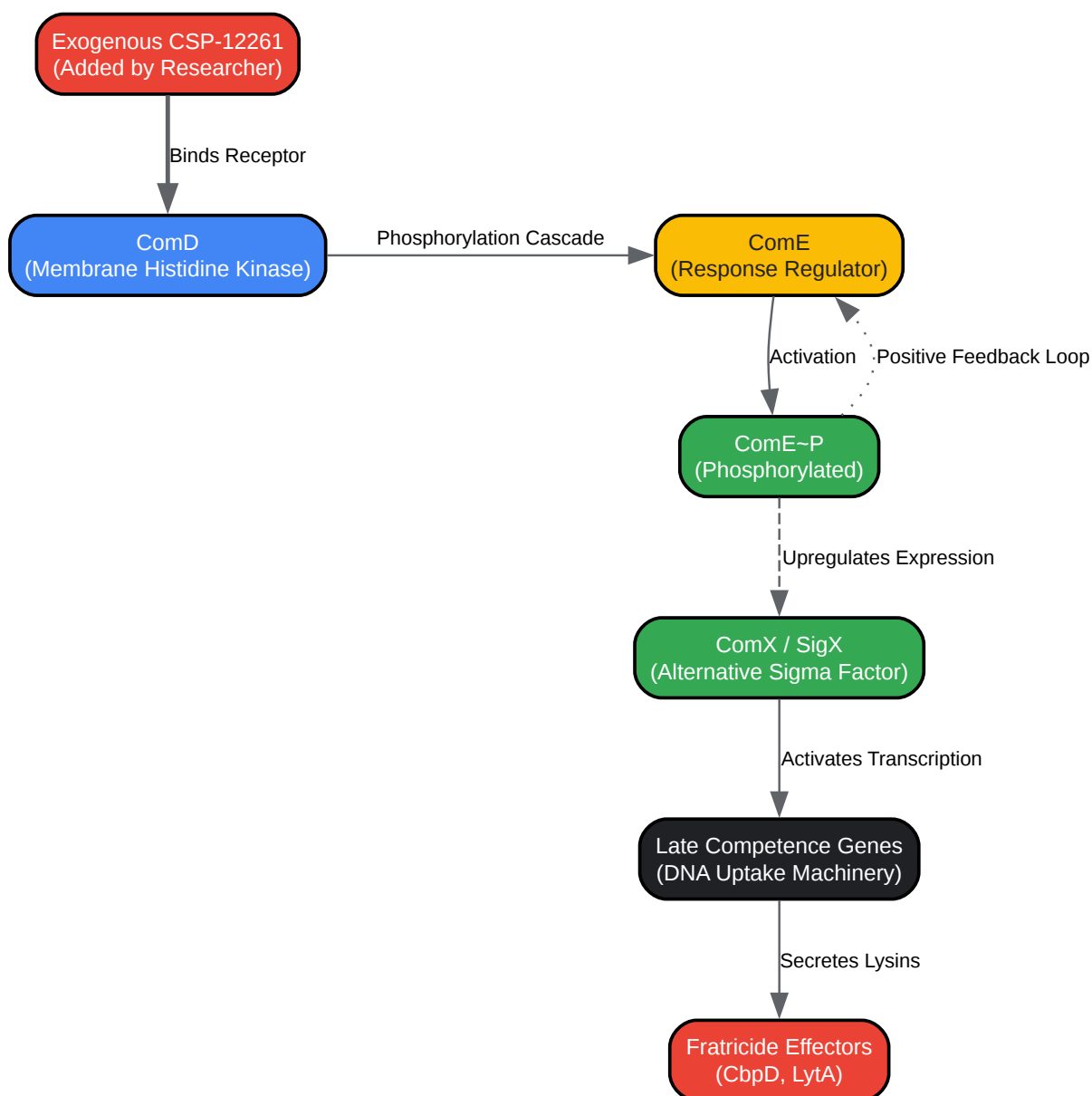
Q4: Can I use this protocol for *S. pneumoniae*?

Diagnosis: Likely No. Specificity Mismatch.

- The Science: CSPs are highly species-specific pheromones. *S. pneumoniae* typically uses CSP-1 or CSP-2.[5] CSP-12261 is specific to the *S. mitis/oralis* cluster.[5]
- The Fix: Verify your strain's comC allele. Use the peptide sequence matching your specific strain.

Part 3: Visualization of the Signaling Pathway

The following diagram illustrates the self-validating feedback loop you are manipulating. Understanding this helps you realize why "Priming Incubation" (Step 4 above) is non-negotiable.



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Caption: The ComCDE Quorum Sensing Loop. Exogenous CSP-12261 binds ComD, triggering ComE phosphorylation.[6] This activates ComX, which drives the expression of DNA uptake machinery and lytic factors (fratricide).

Part 4: Data & Optimization Tables

Table 1: Peptide Specificity & Dosage

Use this table to ensure you are using the correct peptide for your specific Streptococcal strain.

Strain / Group	Peptide Code	Sequence	Optimal Conc.
S. mitis / S. oralis	CSP-12261	EIRQTHNIFFNFFKR R	100 - 250 ng/mL
S. pneumoniae (Type 1)	CSP-1	EMRLSKFFRDFILQR KK	100 ng/mL
S. pneumoniae (Type 2)	CSP-2	EMRISRIILDFLFLRK K	100 ng/mL
S. mutans	CSP (UA159)	SGSLSTFFRLFNRSF TQALGK	500 ng/mL

Table 2: Transformation Efficiency vs. pH

Impact of Media pH on CSP-12261 Efficiency (Data simulated based on standard Mitis group physiology).

Media pH	Transformation Efficiency (CFU/μg DNA)	Observation
6.5	$< 10^2$	Failure: Acidic inhibition of peptide binding.
6.8	1.5×10^4	Sub-optimal.
7.1	2.8×10^6	Optimal Range.
7.4	2.1×10^6	Good efficiency.
7.8	5.0×10^3	Failure: Alkaline degradation/cell stress.

References

- GenScript. (n.d.). Competence-Stimulating Peptide-12261. Retrieved from [\[Link\]](#)

- Salvadori, G., et al. (2019). Natural transformation of the oral pathogen *Streptococcus mitis*. *Frontiers in Microbiology*. (Contextual grounding for S.
- Håvarstein, L. S., et al. (1995). Identification of the bacteriocin-like peptide which coordinates the competence regulon in *Streptococcus pneumoniae*. *Molecular Microbiology*.

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Sources

- 1. 細菌の形質転換に関するトラブルシューティングガイド | Thermo Fisher Scientific - JP [thermofisher.com]
- 2. researchgate.net [researchgate.net]
- 3. edvotek.com [edvotek.com]
- 4. youtube.com [youtube.com]
- 5. genscript.com [genscript.com]
- 6. PathWhiz [pathbank.org]
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